

# thermodynamic properties of molten cryolite

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An In-depth Technical Guide on the Thermodynamic Properties of Molten **Cryolite**

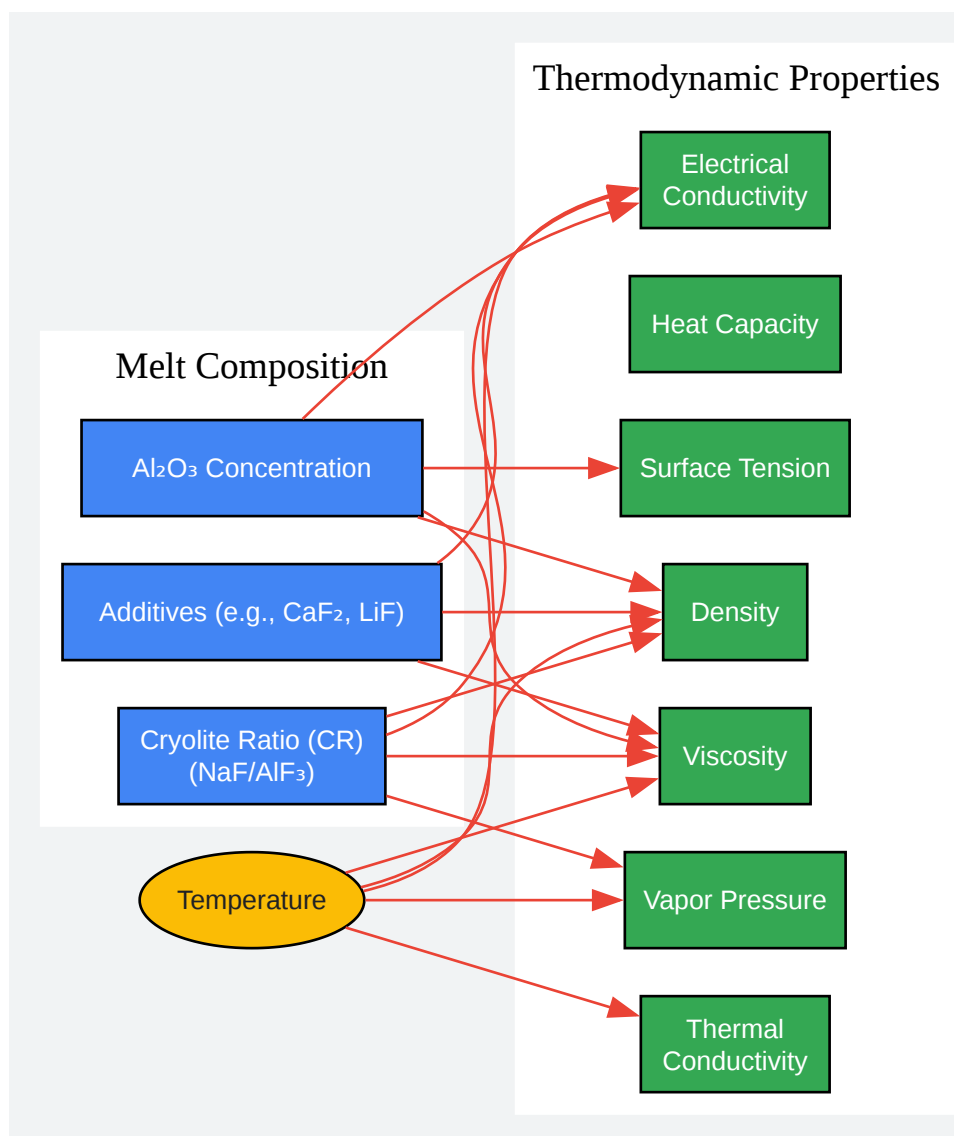
## Introduction

Molten **cryolite** ( $\text{Na}_3\text{AlF}_6$ ) and its solutions with alumina ( $\text{Al}_2\text{O}_3$ ) are the cornerstone of the Hall-Héroult process for industrial aluminum production. The efficiency and economics of this process are intrinsically linked to the thermodynamic and physicochemical properties of the electrolyte bath. This technical guide provides a comprehensive overview of the key thermodynamic properties of molten **cryolite**-alumina systems, intended for researchers, scientists, and professionals in the field of materials science and electrometallurgy.

The dissolution of alumina in molten **cryolite** significantly lowers the melting point of alumina from over  $2000^\circ\text{C}$  to around  $950\text{--}1000^\circ\text{C}$ , making the electrolytic extraction of aluminum economically viable.<sup>[1][2]</sup> The composition of the electrolyte, particularly the **cryolite** ratio (CR, molar ratio of  $\text{NaF}$  to  $\text{AlF}_3$ ), and the concentration of alumina and other additives like calcium fluoride ( $\text{CaF}_2$ ), have a profound impact on the properties of the melt. Understanding these relationships is crucial for optimizing the aluminum smelting process.

## Logical Relationships of Molten Cryolite Properties

The thermodynamic properties of molten **cryolite** are highly interdependent and are primarily influenced by the composition of the melt and its temperature. The following diagram illustrates the key relationships.



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Caption: Key factors influencing the thermodynamic properties of molten **cryolite**.

## Density

The density of the molten electrolyte is a critical parameter as it influences the separation of the molten aluminum product, which settles at the bottom of the electrolysis cell. The density of the electrolyte should ideally be lower than that of molten aluminum (approximately 2.3 g/cm<sup>3</sup> at operating temperatures).[2]

Quantitative Data: Density of Molten **Cryolite** Systems

System Composition	Cryolite Ratio (CR)	Temperature (°C)	Density (g/cm <sup>3</sup> )	Reference
KF-AlF <sub>3</sub>	1.5	~927-1027	~1.7	[3]
KF-NaF-AlF <sub>3</sub>	1.5	~927-1027	~1.8	[3]
NaF-AlF <sub>3</sub>	1.5	~927-1027	~2.0	[3]
NaF-AlF <sub>3</sub> -Al <sub>2</sub> O <sub>3</sub> -CaF <sub>2</sub>	1.3 - 1.5	647-887	Decreases with increasing CR and temperature. Increases with alumina and CaF <sub>2</sub> addition.	[3]

#### Experimental Protocol: Density Measurement (Archimedean Technique)

The Archimedean technique is a widely used method for determining the density of molten salts.

- **Sample Preparation:** The **cryolite** and specified additives (alumina, CaF<sub>2</sub>, etc.) are mixed in the desired proportions and placed in a crucible made of a material inert to the melt, such as graphite or platinum.
- **Melting and Homogenization:** The crucible is heated in a furnace under a controlled atmosphere (e.g., argon) to the desired temperature to melt and homogenize the sample.
- **Immersion of Plummets:** A plummet of a known volume, typically made of a dense and inert material like platinum or molybdenum, is suspended from a precision balance. The plummet is then lowered into the molten salt.
- **Buoyancy Measurement:** The apparent weight of the plummet when submerged in the melt is recorded. The difference between the weight of the plummet in air and its apparent weight in the molten salt gives the buoyant force.
- **Density Calculation:** The density of the molten salt is calculated using Archimedes' principle, where the density is the buoyant force divided by the volume of the plummet and the

acceleration due to gravity. The temperature of the melt is continuously monitored using a thermocouple.

## Viscosity

The viscosity of the electrolyte affects the dissolution rate of alumina, the coalescence of molten aluminum droplets, and the transport of ions in the melt. Lower viscosity is generally desirable for efficient cell operation.

### Quantitative Data: Viscosity of Molten **Cryolite** Systems

System Composition	Cryolite Ratio (CR)	Al <sub>2</sub> O <sub>3</sub> (wt%)	CaF <sub>2</sub> (wt%)	Temperature (°C)	Viscosity (mPa·s)	Reference
NaF-AlF <sub>3</sub> -CaF <sub>2</sub> -Al <sub>2</sub> O <sub>3</sub>	2.3	4	5	960	3.11 ± 0.04	[4]
Industrial Electrolyte	2.3	Variable	Variable	960	3.0 - 3.7	[4]
NaF-AlF <sub>3</sub>	2.0 - 3.0	-	-	Not specified	1.61 - 2.57	[4]
Conventional Melts	2.1 - 2.5	2 - 6.6	0 - 8	950 - 970	2.5 - 3.7	[5]

### Effects of Additives:

- Adding 1 wt% Al<sub>2</sub>O<sub>3</sub> increases viscosity by approximately 1%.[\[5\]](#)
- Adding 1 wt% CaF<sub>2</sub> increases viscosity by approximately 3%.[\[5\]](#)
- Decreasing the CR by 0.1 (in the range of 2.1–2.5) leads to a decrease in viscosity of about 2.3%.[\[5\]](#)

### Experimental Protocol: Viscosity Measurement (Rotational Viscometry)

Rotational viscometry is a common and accurate method for measuring the viscosity of high-temperature melts.

- **Apparatus:** A high-temperature rheometer (e.g., FRS 1600) is used, which consists of a furnace, a spindle (rotor), and a crucible (cup). The spindle and crucible are typically made of graphite or platinum-rhodium alloy.
- **Sample Preparation:** The **cryolite** mixture is placed in the crucible and heated to the desired temperature in an inert atmosphere.
- **Measurement:** The spindle is immersed in the molten salt to a specific depth. The spindle is then rotated at a constant shear rate, and the torque required to maintain this rotation is measured.
- **Laminar Flow Determination:** The viscosity is measured at various shear rates at a constant temperature to determine the region of laminar flow. For **cryolite**-alumina melts, a shear rate of  $12 \pm 1 \text{ s}^{-1}$  is often used.[\[4\]](#)[\[5\]](#)
- **Temperature Dependence:** The viscosity is measured at different temperatures while maintaining a constant shear rate within the laminar flow region. The temperature dependence of viscosity for **cryolite** melts can often be described by a linear equation over a certain temperature range.[\[4\]](#)[\[5\]](#)

## Electrical Conductivity

The electrical conductivity of the molten electrolyte is a crucial factor determining the energy efficiency of the electrolysis process. Higher conductivity leads to lower ohmic voltage drop and reduced energy consumption.

Quantitative Data: Electrical Conductivity of Molten **Cryolite** Systems

System Composition	Cryolite Ratio (CR)	Additives	Temperature (°C)	Electrical Conductivity (S/cm)	Reference
Na <sub>3</sub> AlF <sub>6</sub> (pure)	3.0	-	Near melting point	~2.83	[6]
NaF-AlF <sub>3</sub>	2.1 - 3.0	-	Liquidus to ~1027	Increases with temperature and CR	[6]
NaF-AlF <sub>3</sub> -Al <sub>2</sub> O <sub>3</sub>	2.1 - 2.7	1 wt% Al <sub>2</sub> O <sub>3</sub>	1000	Decreases by 0.04-0.05 S/cm	[6]
NaF-AlF <sub>3</sub> -CaF <sub>2</sub>	2.4 - 3.0	3-7 wt% CaF <sub>2</sub>	700 - 1050	Decreases with CaF <sub>2</sub> addition	[7]
Cryolite-Alumina (Al-saturated)	Not specified	Saturated with Al	1000	Increases significantly due to electronic conduction	[8]

#### Experimental Protocol: Electrical Conductivity Measurement (AC Impedance Spectroscopy)

AC impedance spectroscopy is a precise method for measuring the electrical conductivity of molten salts, as it can separate the bulk resistance of the electrolyte from other electrochemical effects.

- **Cell Assembly:** A four-electrode cell is typically used to minimize the influence of electrode polarization. The electrodes are made of an inert material like platinum or tungsten and are arranged in a fixed geometry. The cell constant is determined beforehand using a standard solution of known conductivity (e.g., molten KCl).
- **Sample Preparation:** The **cryolite** mixture is placed in a crucible (e.g., made of boron nitride or graphite) and heated to the measurement temperature in an inert atmosphere.

- **Measurement:** The electrodes are immersed in the melt. An AC signal of small amplitude over a range of frequencies is applied to the outer pair of electrodes, and the resulting voltage is measured across the inner pair.
- **Data Analysis:** The impedance data is plotted on a Nyquist diagram (imaginary vs. real impedance). The resistance of the electrolyte is determined from the high-frequency intercept of the impedance spectrum with the real axis.
- **Conductivity Calculation:** The specific electrical conductivity ( $\kappa$ ) is calculated using the formula  $\kappa = C/R$ , where  $C$  is the cell constant and  $R$  is the measured resistance of the electrolyte.

## Other Key Thermodynamic Properties

### Surface and Interfacial Tension

The interfacial tension between the molten aluminum and the electrolyte influences the coalescence of aluminum droplets and the stability of the metal pad.

- **Measurement Technique:** The capillary depression method can be used to measure the interfacial tension during electrolysis.<sup>[9]</sup> This technique involves measuring the depression of the metal-electrolyte interface within a capillary.
- **Influencing Factors:** The **cryolite** ratio strongly affects the interfacial tension.<sup>[9]</sup>

### Vapor Pressure

Vaporization of **cryolite** components can lead to material loss and environmental emissions.

- **Measurement Techniques:** The boiling point method, Knudsen effusion method, and transpiration method are used to determine the vapor pressure of molten salts.<sup>[10][11]</sup>
- **Influencing Factors:** Acidic melts (lower CR) tend to have a higher vapor pressure.<sup>[12]</sup> The main gaseous species above the NaF-AlF<sub>3</sub> system is NaAlF<sub>4</sub>.<sup>[10]</sup>

### Heat Capacity and Thermal Conductivity

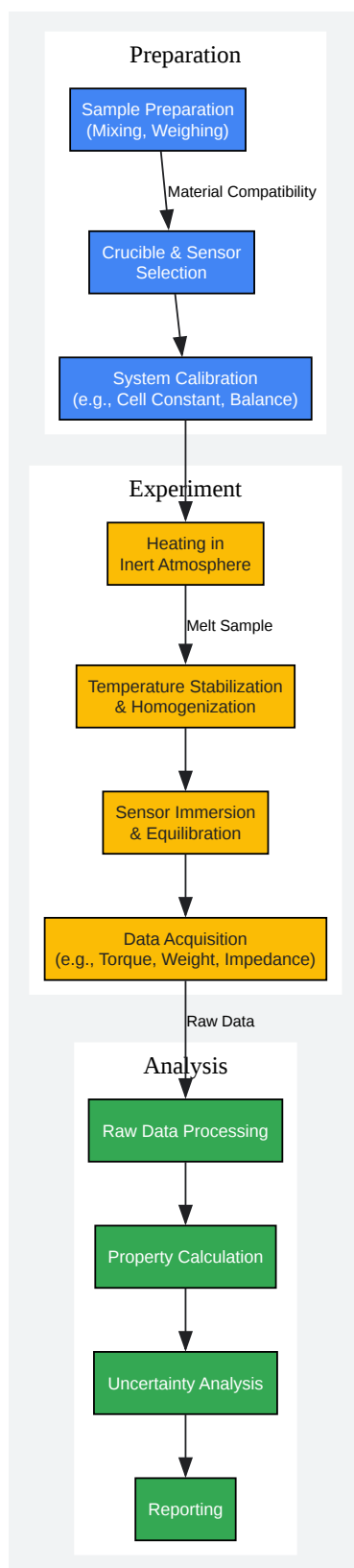
These properties are essential for heat balance calculations and modeling of the electrolysis cell.

- Measurement Techniques:
  - Heat Capacity: Differential Scanning Calorimetry (DSC) is a common method.[\[13\]](#)[\[14\]](#)
  - Thermal Diffusivity/Conductivity: The laser flash method and the monotone heating method are used to measure thermal diffusivity, from which thermal conductivity can be calculated if density and heat capacity are known.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Typical Values: The thermal conductivity of NaF-AlF<sub>3</sub> melts with a CR of 2.4-2.8 is in the range of 0.81–1.28 W/(m·K).[\[4\]](#)[\[15\]](#)

## Generalized Experimental Workflow for Thermophysical Property Measurement

The determination of thermophysical properties of molten salts at high temperatures requires a carefully controlled experimental setup. The following diagram outlines a generalized workflow.





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Caption: Generalized workflow for molten salt property measurement.

## Conclusion

The thermodynamic properties of molten **cryolite**-alumina systems are complex and highly dependent on temperature and composition. A thorough understanding of these properties, including density, viscosity, electrical conductivity, and others, is fundamental to the design, operation, and optimization of aluminum electrolysis cells. The experimental protocols outlined in this guide represent standard methodologies for obtaining reliable data for these challenging high-temperature systems. Continued research and accurate property measurements are essential for developing more energy-efficient and environmentally sound aluminum production technologies.

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